

Comprehensive Safety and Handling Guide for Tannagine

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Compound of Interest

Compound Name: Tannagine

Cat. No.: B1644076

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **Tannagine** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and effective management of this compound.

Chemical and Physical Properties of Tannagine

A summary of the known quantitative data for **Tannagine** is presented below. This information is critical for a comprehensive risk assessment prior to handling.

Property	Value
CAS Number	123750-34-5
Molecular Formula	C ₂₁ H ₂₇ NO ₅
Molecular Weight	373.4 g/mol
Purity	>98%
GHS Classification	Not classified as a hazardous substance
Storage Temperature	-20°C (long term), 2-8°C (short term)

Data sourced from the **Tannagine** Material Safety Data Sheet (MSDS)[1].

Personal Protective Equipment (PPE) for Handling Tannagine

While **Tannagine** is not classified as hazardous under the Globally Harmonized System (GHS), a precautionary approach is always recommended when handling novel or specialized chemical compounds.^{[2][3]} The following PPE is mandatory to minimize exposure and ensure personal safety.

- Eye and Face Protection:
 - Wear ANSI Z87.1-compliant chemical safety goggles to protect against splashes.^{[2][3]}
 - If there is a significant risk of splashing or aerosol generation, a face shield should be worn in addition to safety goggles.^{[2][3]}
- Hand Protection:
 - Chemically resistant gloves, such as nitrile or neoprene, must be worn.^{[2][3]}
 - Inspect gloves for any signs of damage before each use.
 - Contaminated gloves should be removed promptly and disposed of as chemical waste.
- Body Protection:
 - A standard laboratory coat is required to protect against skin contact.
 - Ensure the lab coat is fully buttoned.
- Respiratory Protection:
 - All handling of **Tannagine** powder should be conducted within a certified chemical fume hood to prevent the inhalation of dust or aerosols.^{[2][3]}
 - If a fume hood is not available, a NIOSH-approved respirator may be required based on a risk assessment by your institution's Environmental Health and Safety (EHS) department.^[2]

Operational and Disposal Plans

Adherence to standardized operational and disposal procedures is critical for maintaining a safe laboratory environment.

Experimental Protocol: Safe Handling of Tannagine

- Preparation:
 - Before handling, ensure you have read and understood the Material Safety Data Sheet (MSDS) for **Tannagine**.[\[1\]](#)
 - Verify that the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and PPE before retrieving the compound from storage.
- Handling:
 - Conduct all weighing and solution preparation inside a certified chemical fume hood.[\[2\]](#)[\[3\]](#)
 - Avoid the formation of dust and aerosols during handling.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Wash hands thoroughly with soap and water after handling is complete.[\[1\]](#)
- Storage:
 - Store **Tannagine** in a tightly sealed container in a dry, well-ventilated area.[\[1\]](#)
 - For long-term storage, maintain a temperature of -20°C. For short-term storage, a temperature of 2-8°C is recommended.[\[1\]](#)

Disposal Plan: Tannagine Waste Management

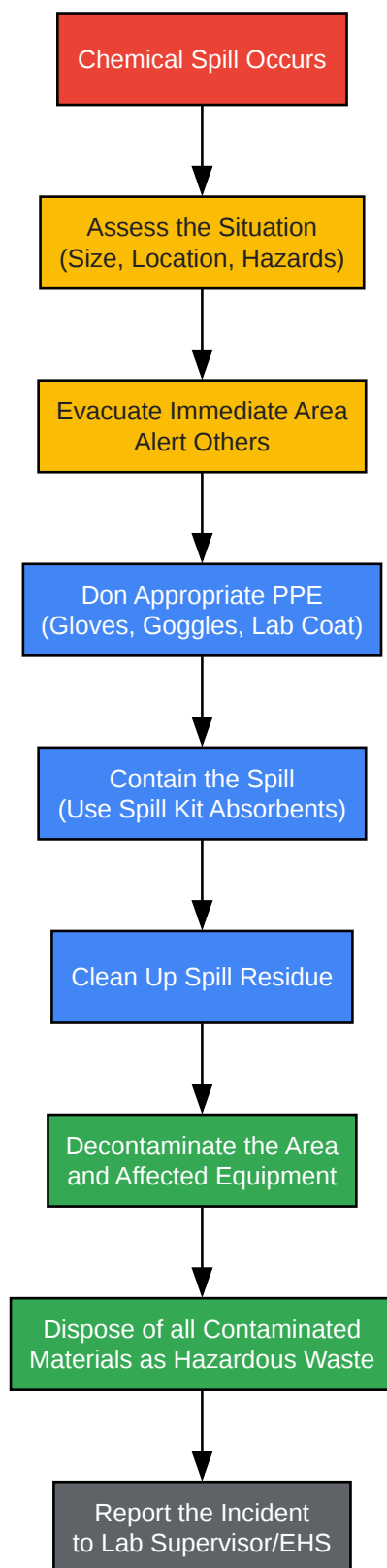
All waste containing **Tannagine** must be treated as hazardous chemical waste.

- Solid Waste:

- Collect all solid waste, including unused compound, contaminated gloves, and paper towels, in a designated, sealed, and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility has been confirmed.
- Liquid Waste:
 - Collect all solutions containing **Tannagine** in a sealed, appropriately labeled chemical waste container.
 - Do not dispose of **Tannagine** solutions down the drain.^[1]
- Disposal Route:
 - All **Tannagine** waste must be disposed of through your institution's official hazardous waste management program.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Mandatory Visualization: Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a chemical spill involving **Tannagine**. This workflow is designed to ensure a rapid, safe, and effective response to accidental releases.



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Caption: Workflow for the safe and effective management of a **Tannagine** chemical spill.

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References

- 1. biocrick.com [biocrick.com]
- 2. twu.edu [twu.edu]
- 3. safety.charlotte.edu [safety.charlotte.edu]
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